

Technical Monograph: TCN 201-d5 & TCN 201

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Compound of Interest

Compound Name: TCN 201-d5

Cat. No.: B1160264

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Compound Class: GluN2A-Selective NMDA Receptor Antagonist / Bioanalytical Internal Standard[1]

Chemical Identity & Physicochemical Core[2]

TCN 201 (Parent Compound)[1][2][3][4][5][6][7][8][9][10]

- CAS Number: 852918-02-6[1][2][3][4]
- IUPAC Name: 3-Chloro-4-fluoro-N-[4-[[2-(benzoyl)hydrazino]carbonyl]benzyl]benzenesulfonamide
- Molecular Formula: C₂₁H₁₇ClFN₃O₄S[2][5]
- Molecular Weight: 461.89 g/mol [1][2][5][6]
- SMILES (Canonical): ClC1=C(F)C=CC(S(=O)(=O)NCC2=CC=C(C(=O)NNC(=O)C3=CC=CC=C3)C=C2)=C1
- Solubility: Soluble in DMSO (up to 100 mM); practically insoluble in water.

TCN 201-d5 (Deuterated Internal Standard)

- CAS Number: Not formally assigned in public registries (often referenced under parent CAS 852918-02-6 with "labeled" designation).
- Molecular Formula: $C_{21}H_{12}D_5ClFN_3O_4S$ [7]
- Molecular Weight: ~466.92 g/mol [4]
- Isotopic Purity: Typically $\geq 99\%$ deuterated.
- Labeling Site: The five hydrogen atoms on the terminal benzoyl ring are replaced by deuterium (d5-phenyl).
- Application: Used exclusively as a stable isotope-labeled internal standard (SIL-IS) for the quantification of TCN 201 in biological matrices via LC-MS/MS.

Mechanistic Intelligence: GluN2A Selectivity[5][10][13]

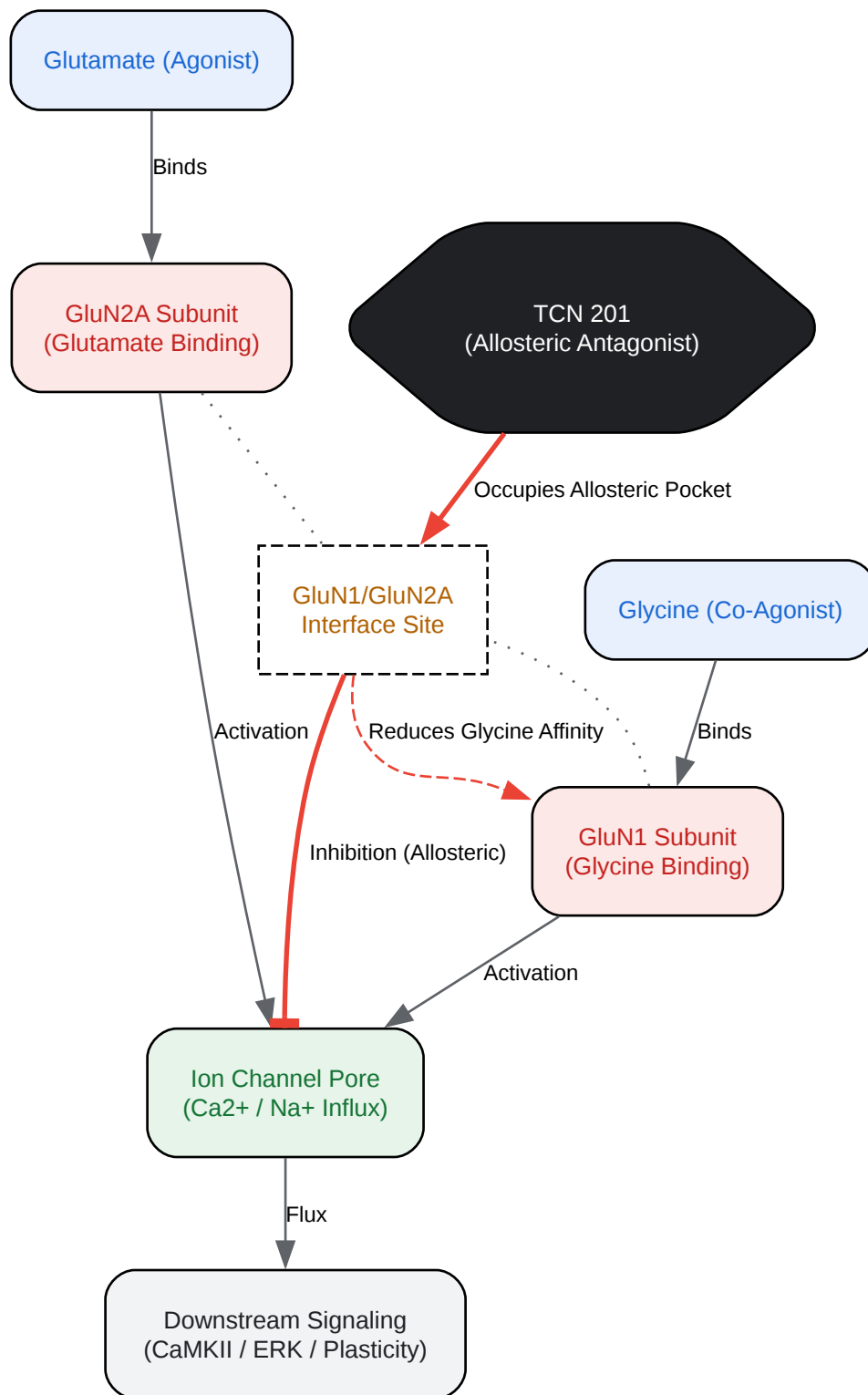
TCN 201 is a negative allosteric modulator (NAM) distinct from competitive glutamate site antagonists. Its efficacy is uniquely governed by the presence of the co-agonist glycine.

Mechanism of Action[7][10]

- Binding Site: TCN 201 binds to a novel allosteric pocket at the dimer interface between the ligand-binding domains (LBDs) of the GluN1 and GluN2A subunits.
- Allosteric Modulation: Binding stabilizes a conformation that lowers the affinity of the GluN1 subunit for glycine.
- Glycine Dependency: The antagonism is surmountable by high concentrations of glycine. In high-glycine environments (e.g., certain synaptic conditions), TCN 201 potency is significantly reduced. This is a critical variable for in vitro assay design.

Signaling Pathway Visualization

The following diagram illustrates the specific intervention point of TCN 201 within the NMDA receptor complex.



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Figure 1: Mechanism of Action.[8][9] TCN 201 targets the GluN1/GluN2A interface, allosterically reducing glycine affinity and inhibiting channel opening.[8][9][10]

Bioanalytical Framework: LC-MS/MS Method Development

When developing a pharmacokinetic (PK) assay for TCN 201, the -d5 isotopologue is the requisite internal standard to compensate for matrix effects and ionization variability.

Method Architecture

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions (Predicted):
 - TCN 201 (Parent): m/z 462.1 $[M+H]^+$ → m/z 295.0 (Sulfonamide cleavage) or m/z 105.0 (Benzoyl fragment).
 - **TCN 201-d5** (IS): m/z 467.1 $[M+H]^+$ → m/z 300.0 (if fragment contains label) or m/z 110.0 (d5-Benzoyl fragment).
 - Note: Exact transitions must be tuned on the specific instrument due to collision energy variations.

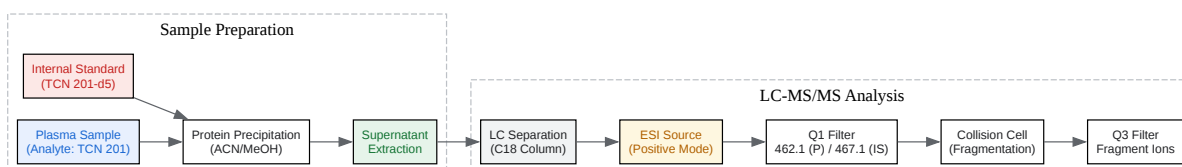
Sample Preparation Protocol (Precipitation)

This protocol is designed for plasma microsamples (e.g., mouse PK studies).

- Stock Preparation:
 - Dissolve **TCN 201-d5** in 100% DMSO to 1 mg/mL (Stock A).
 - Dilute Stock A into 50% Acetonitrile/Water to create a 500 ng/mL Working IS Solution.
- Extraction:
 - Aliquot 20 μ L of plasma sample into a 96-well plate.
 - Add 100 μ L of Working IS Solution (contains **TCN 201-d5**) to precipitate proteins.
 - Vortex aggressively for 5 minutes.

- Centrifuge at 4,000 x g for 15 minutes at 4°C.
- Injection:
 - Transfer 80 µL of supernatant to a fresh plate.
 - Inject 2-5 µL onto the LC-MS/MS system.

LC-MS/MS Workflow Diagram



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Figure 2: Bioanalytical Workflow. Co-extraction of TCN 201 and **TCN 201-d5** ensures accurate normalization of matrix effects.

Critical Experimental Considerations

Solubility & Handling

- Hydrophobicity: TCN 201 is highly lipophilic. Aqueous stock solutions are unstable and will precipitate.
- Vehicle for In Vivo: For animal dosing, avoid pure saline. Use a formulation such as:
 - 10% DMSO[3][11]
 - 40% PEG400
 - 5% Tween-80[3]

- 45% Saline[3]
- Storage: Store solid powder at -20°C. DMSO stocks should be aliquoted and stored at -80°C to prevent freeze-thaw degradation.

Data Summary Table

Parameter	TCN 201 (Parent)	TCN 201-d5 (IS)
Primary Use	Pharmacological Antagonist	Bioanalytical Standard
MW	461.89	~466.92
Precursor Ion (ESI+)	~462.1	~467.1
Selectivity	GluN2A > GluN2B (>100-fold)	N/A (Analytical Tracer)
Glycine Sensitivity	High (Potency decreases as Glycine increases)	N/A
Solubility	DMSO (100 mM)	DMSO (100 mM)

References

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